

Application Notes and Protocols: AMP-PNP in DNA/RNA Metabolism Research

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Compound of Interest

Compound Name: AMP-PNP tetralithium

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Introduction

Adenylyl-imidodiphosphate (AMP-PNP) is a non-hydrolyzable analog of adenosine triphosphate (ATP) that serves as an invaluable tool in the study of DNA and RNA metabolism. [1][2] By mimicking the binding of ATP to enzymes without being cleaved, AMP-PNP allows researchers to trap and study enzymatic complexes at specific stages of their reaction cycles. This is particularly useful for elucidating the mechanisms of ATP-dependent enzymes such as DNA and RNA polymerases, helicases, and ligases. These application notes provide an overview of the uses of AMP-PNP in this field, along with detailed protocols for key experiments.

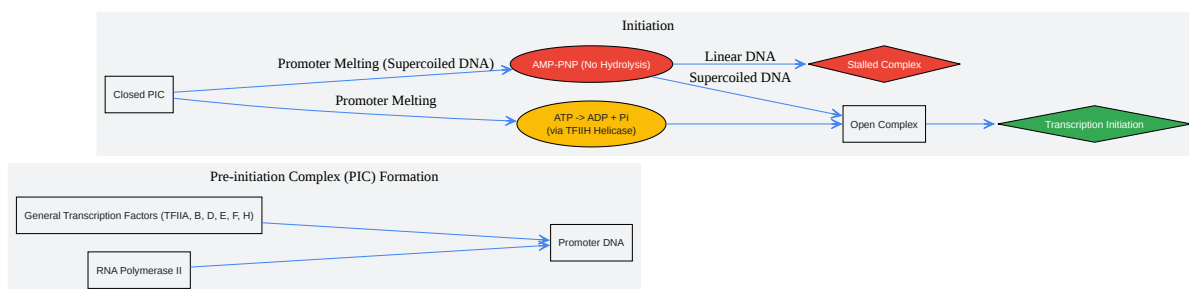
I. Application in Studying RNA Polymerase and Transcription

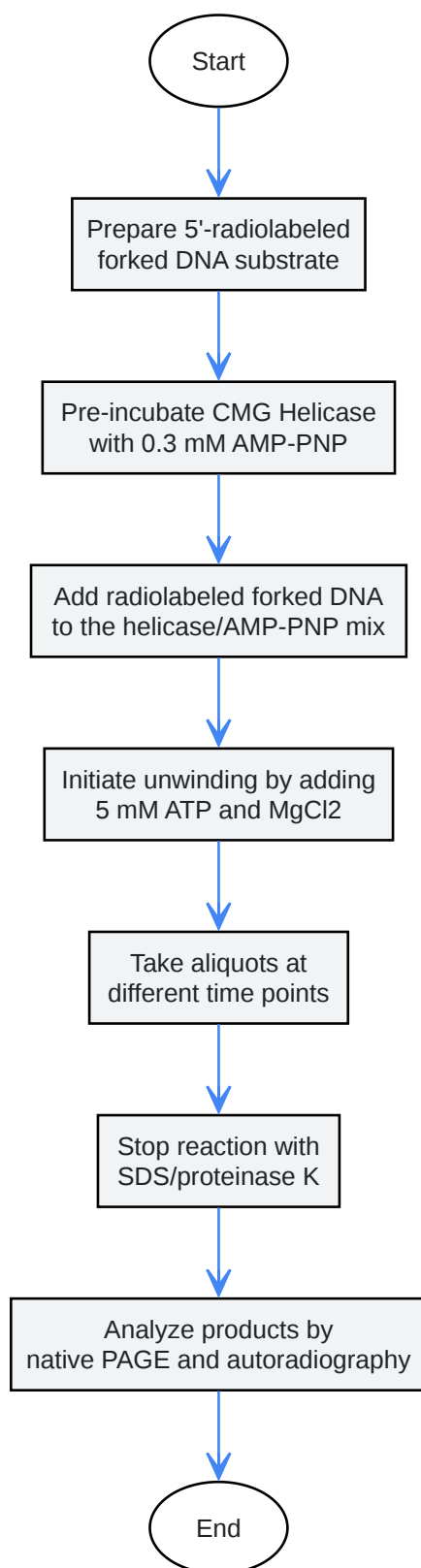
AMP-PNP has been instrumental in dissecting the energy requirements of transcription initiation by RNA polymerase II (Pol II). Specifically, it has been used to investigate whether the hydrolysis of the β - γ phosphoanhydride bond of ATP is essential for this process.

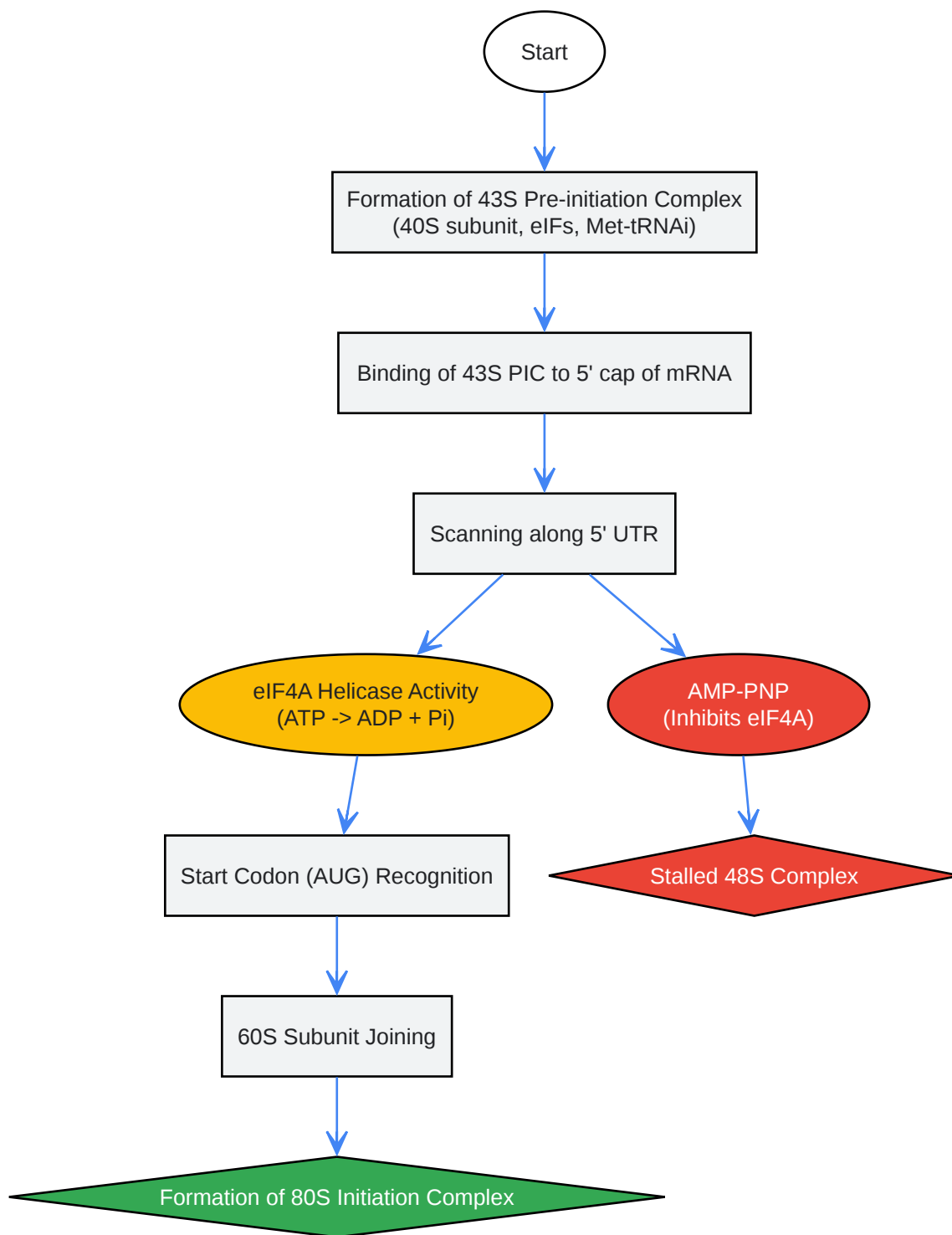
Quantitative Data Summary: In Vitro Transcription Assays

Parameter	Condition	Observation	Reference
AMP-PNP Concentration	200 μ M	Inhibits transcription from promoters that initiate with A, G, or U.	[3][4]
Template Type	Supercoiled DNA	AMP-PNP can support RNA synthesis.	[5]
Template Type	Linear DNA	AMP-PNP cannot support RNA synthesis.	[5]
Transcription System	HeLa cell extracts	AMP-PNP inhibits specific gene transcription.	[3]
Effect on Transcription	Yeast Pol II	Inhibits transcription ~2-fold in single-round reactions.	[6]

Signaling Pathway: Role of ATP Hydrolysis in Transcription Initiation







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